

An In-depth Technical Guide to γ,γ -Dimethyl- γ -butyrolactone (CAS 3123-97-5)

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Compound of Interest

Compound Name: 5,5-Dimethylhydrofuran-2(3h)-one

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Abstract

γ,γ -Dimethyl- γ -butyrolactone, also known as **5,5-dimethylhydrofuran-2(3H)-one** or isocaprolactone, is a five-membered lactone with potential applications in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, spectroscopic data, and known biological activities. The information is presented to support further research and development involving this compound.

Chemical and Physical Properties

γ,γ -Dimethyl- γ -butyrolactone is a stable organic compound. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	3123-97-5	-
Molecular Formula	C ₆ H ₁₀ O ₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	114.14 g/mol	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	5,5-dimethyloxolan-2-one	-
Synonyms	5,5-Dimethyldihydrofuran-2(3H)-one, Isocaprolactone, 4-Methyl-4-pentanolide	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	48-49 °C at 1 mmHg	--INVALID-LINK--

Synthesis

Two primary synthetic routes are proposed for the preparation of γ,γ -dimethyl- γ -butyrolactone: Baeyer-Villiger oxidation of 2,2-dimethylcyclobutanone and the lactonization of 4-hydroxy-4-methylpentanoic acid.

Baeyer-Villiger Oxidation of 2,2-Dimethylcyclobutanone

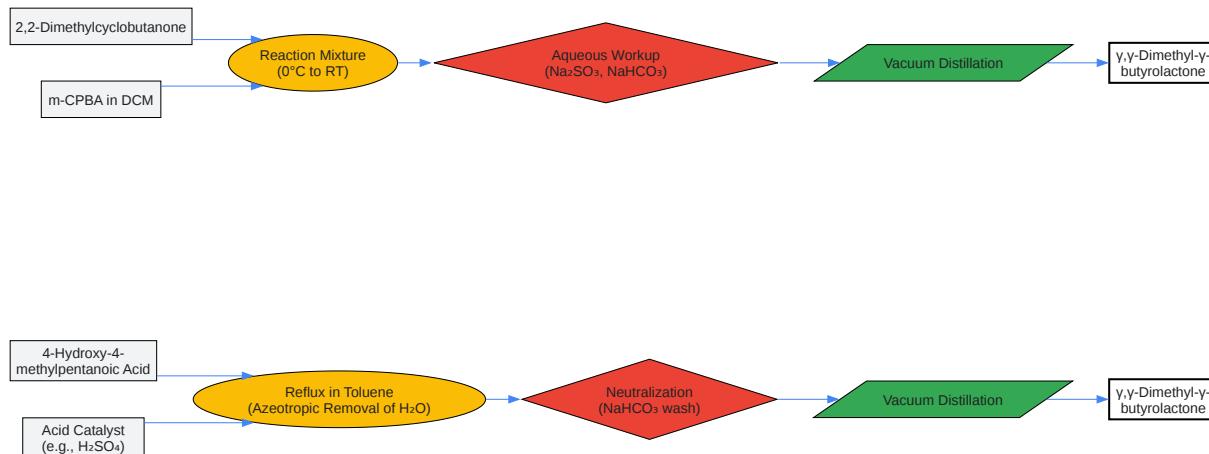
The Baeyer-Villiger oxidation is a reliable method for converting cyclic ketones into lactones.[\[1\]](#) [\[2\]](#)[\[3\]](#) The reaction involves the insertion of an oxygen atom adjacent to the carbonyl group.

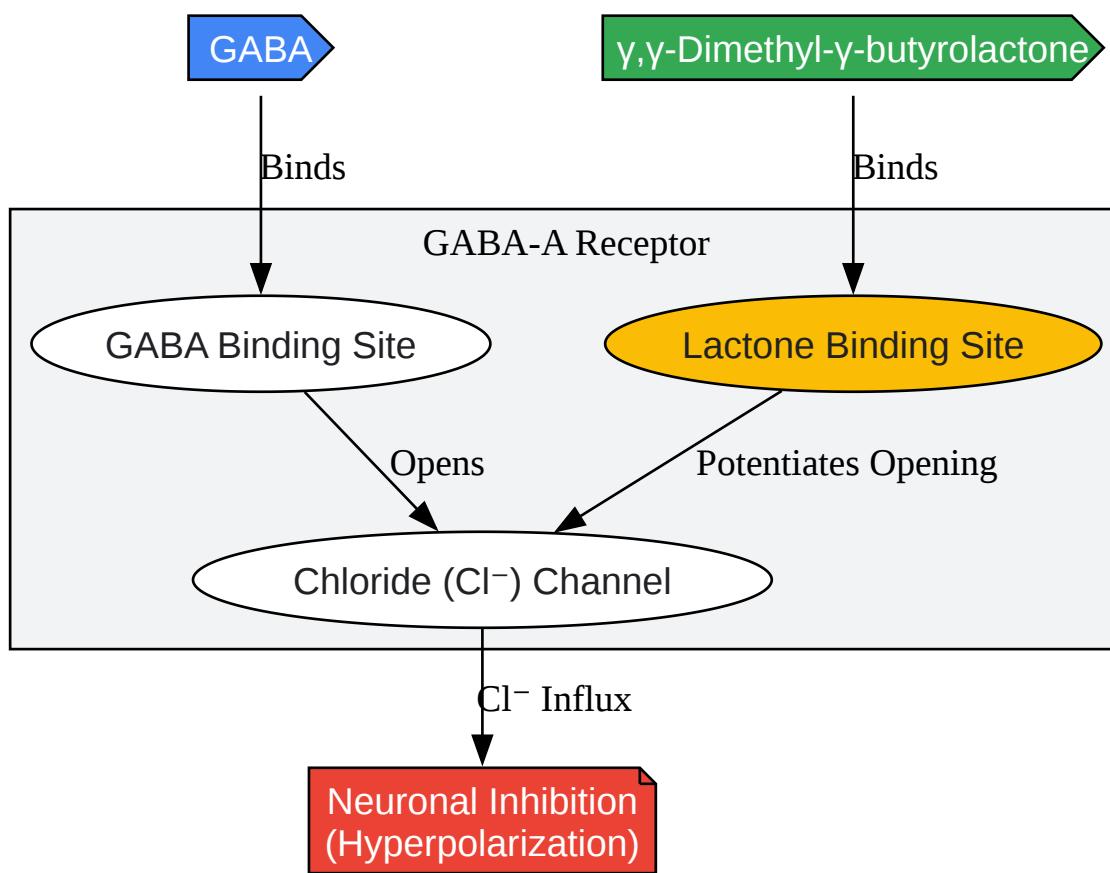
Experimental Protocol:

- Materials: 2,2-dimethylcyclobutanone, meta-chloroperoxybenzoic acid (m-CPBA), dichloromethane (DCM), saturated sodium bicarbonate solution, saturated sodium sulfite solution, anhydrous magnesium sulfate.
- Procedure:
 - Dissolve 2,2-dimethylcyclobutanone in dichloromethane in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.

- Slowly add a solution of m-CPBA (1.1 equivalents) in dichloromethane to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated sodium sulfite solution.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield γ,γ -dimethyl- γ -butyrolactone.

Logical Workflow for Baeyer-Villiger Oxidation:





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